Spectroscopic Characterization of 4-(Benzyloxy)-3-bromopyridine: A Technical Guide

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Compound of Interest

Compound Name:	*4-(Benzyloxy)-3-bromopyridine*
CAS No.:	*1019767-63-5*
Cat. No.:	*B3026579*

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Introduction

4-(Benzyloxy)-3-bromopyridine is a substituted pyridine derivative of interest in synthetic chemistry, particularly as a building block in the development of novel pharmaceutical agents and functional materials. The precise arrangement of the benzyloxy group and the bromine atom on the pyridine ring dictates its reactivity and potential applications. Therefore, unambiguous structural confirmation and purity assessment are paramount for any research or development endeavor.

This technical guide provides an in-depth analysis of the key spectroscopic data for **4-(Benzyloxy)-3-bromopyridine** (CAS No: 1019767-63-5, Molecular Formula: $C_{12}H_{10}BrNO$, Molecular Weight: 264.12 g/mol).[1][2] It is important to note that while this compound is commercially available, comprehensive, peer-reviewed experimental spectra are not widely disseminated in public databases.[3] Consequently, this guide combines foundational spectroscopic principles with predicted data to offer a robust framework for researchers to interpret their own experimental findings. We will explore the expected features in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), providing both the data and the scientific rationale behind its interpretation.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **4-(benzyloxy)-3-bromopyridine**, both ^{1}H and ^{13}C NMR provide critical information for structural verification.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum provides information on the number of different types of protons, their electronic environment, and their connectivity. The predicted chemical shifts are presented in Table 1.

Table 1: Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~8.55	Singlet	1H	H-2	The proton at C2 is adjacent to the nitrogen atom, which strongly deshields it, moving its signal significantly downfield. Its isolation results in a singlet.
~8.30	Doublet	1H	H-6	This proton is also adjacent to the ring nitrogen, causing a downfield shift. It is coupled to H-5, resulting in a doublet.
~7.45 - 7.30	Multiplet	5H	Phenyl H	Protons of the benzyl group's phenyl ring typically resonate in this aromatic region. The overlapping signals create a complex multiplet.
~6.90	Doublet	1H	H-5	This proton is coupled to H-6. It is shielded relative to H-2 and H-6 due to

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				its position relative to the nitrogen and the electron-donating ether oxygen.
~5.20	Singlet	2H	Methylene H	The benzylic protons (-O-CH_2-Ph) are in a distinct chemical environment and appear as a singlet as they are not coupled to other protons.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum reveals the number of unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Rationale
~158.0	C-4	The carbon directly attached to the ether oxygen is significantly deshielded.
~151.0	C-2	The carbon adjacent to the nitrogen atom and deshielded by it.
~148.5	C-6	The second carbon adjacent to the nitrogen atom.
~135.5	Phenyl C (ipso)	The quaternary carbon of the benzyl group attached to the methylene.
~129.0	Phenyl C (ortho/para)	Aromatic carbons of the benzyl group.
~128.5	Phenyl C (meta)	Aromatic carbons of the benzyl group.
~115.0	C-5	The carbon atom ortho to the ether linkage.
~105.0	C-3	The carbon bearing the bromine atom is shielded by the halogen (heavy atom effect).
~71.0	Methylene C	The benzylic carbon (-O-CH_2-Ph) appears in the typical region for sp^3 carbons attached to an oxygen atom.

Structural Assignments and Workflow

The numbering of the atoms for NMR assignment is crucial for a clear interpretation. The logical workflow for spectral assignment connects proton signals to their corresponding carbons using techniques like HSQC (Heteronuclear Single Quantum Coherence).

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Caption: Molecular structure of **4-(benzyloxy)-3-bromopyridine** with atom numbering for NMR assignments.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$). The choice of $CDCl_3$ is based on its excellent solubilizing properties for a wide range of organic compounds and its relatively clean spectral window. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).

- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer. A higher field strength provides better signal dispersion and resolution, which is critical for resolving the complex multiplets in the aromatic region.

- ^{1}H NMR Acquisition: Acquire the spectrum using a standard single-pulse experiment. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. Typically, 16 to 64 scans are averaged to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). A larger number of scans (e.g., 1024 or more) is required due to the low natural abundance of the ^{13}C isotope. A relaxation delay of 2 seconds is standard.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Table 3: Expected Characteristic IR Absorption Bands

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Frequency Range (cm^{-1})	Vibration Type	Functional Group	Rationale
3100 - 3000	C-H Stretch	Aromatic (Pyridine & Phenyl)	The stretching vibrations of sp^2 C-H bonds in aromatic rings appear in this region.
2950 - 2850	C-H Stretch	Aliphatic ($-CH_2-$)	The symmetric and asymmetric stretching of the methylene C-H bonds.
1600 - 1580	C=N Stretch	Pyridine Ring	The stretching vibration of the carbon-nitrogen double bond within the pyridine ring.
1500 - 1400	C=C Stretch	Aromatic Rings	These characteristic absorptions arise from the stretching of carbon-carbon bonds within both aromatic rings.
1250 - 1200	C-O-C Stretch	Aryl-Alkyl Ether	The asymmetric stretching of the C-O-C bond is a strong and characteristic absorption for ethers.
1100 - 1000	C-O-C Stretch	Aryl-Alkyl Ether	The symmetric C-O-C stretch.
650 - 550	C-Br Stretch	Bromo-Aromatic	The stretching vibration for a carbon-bromine bond typically appears in the lower

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	frequency (fingerprint) region.

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation: The Attenuated Total Reflectance (ATR) technique is the preferred modern method due to its simplicity and speed. A small amount of the solid sample is placed directly onto the ATR crystal (typically diamond or germanium).
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer is used.
- Data Acquisition: A background spectrum of the clean ATR crystal is recorded first. The sample is then placed on the crystal, and the sample spectrum is acquired. The instrument software automatically subtracts the background to produce the final absorbance or transmittance spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of 4000-400 cm^{-1}.

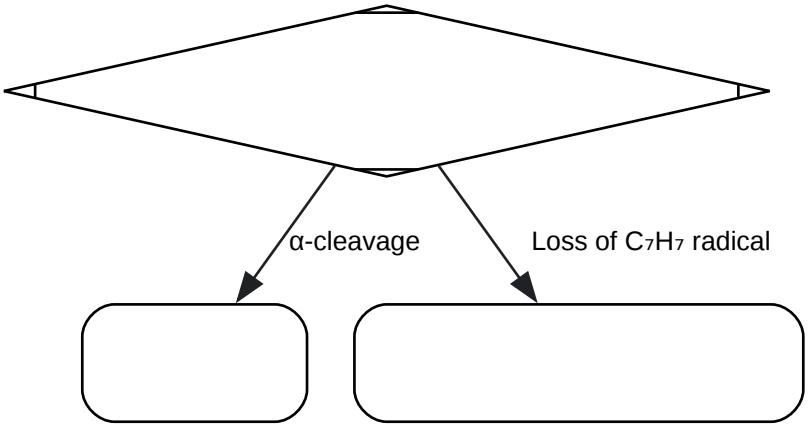
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Expected Mass Spectrum Data

- Molecular Ion (M^+): The key feature for **4-(benzyloxy)-3-bromopyridine** is the isotopic signature of bromine. Bromine has two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in nearly a 1:1 ratio. Therefore, the mass spectrum should exhibit two molecular ion peaks of almost equal intensity:
  - m/z ≈ 263 (for $C_{12}H_{10}{}^{79}BrNO$)
  - m/z ≈ 265 (for $C_{12}H_{10}{}^{81}BrNO$)
- Major Fragmentation: The most probable fragmentation pathway involves the cleavage of the benzylic ether bond, which is relatively weak. This can lead to two primary fragment ions.

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Caption: Proposed primary fragmentation pathway for **4-(benzyloxy)-3-bromopyridine** in Mass Spectrometry.

Table 4: Expected Major Mass Fragments

m/z Value	Proposed Fragment	Rationale
263 / 265	$[M]^{+\cdot}$	Molecular ion peak, showing the characteristic 1:1 isotopic pattern for bromine.
91	$[C_7H_7]^+$	A very common and stable fragment corresponding to the benzyl or tropylium cation, formed by cleavage of the C-O bond.
173 / 175	$[C_5H_3BrNO]^+$	Fragment resulting from the loss of the benzyl group (C_7H_7). This fragment also retains the bromine isotopic pattern.

Experimental Protocol: Mass Spectrometry

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- Sample Introduction and Ionization: The sample can be introduced via direct infusion or through a coupled chromatography system like GC-MS or LC-MS.
    - Electron Ionization (EI): Often used with GC-MS, EI is a high-energy technique that provides detailed fragmentation patterns, which is excellent for structural elucidation.
    - Electrospray Ionization (ESI): A soft ionization technique typically used with LC-MS. It is less likely to cause extensive fragmentation and is ideal for confirming the molecular weight via the protonated molecule $[M+H]^+$ (m/z 264/266).
- Instrumentation: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is advantageous as it provides highly accurate mass measurements, allowing for the confirmation of the elemental composition of the parent ion and its fragments.
- Data Acquisition: The mass analyzer is scanned over a range, for example, m/z 50-500, to detect the molecular ion and all relevant fragments.

Conclusion

The structural integrity of **4-(benzyloxy)-3-bromopyridine** can be confidently established through a synergistic application of NMR, IR, and MS. ^1H and ^{13}C NMR define the precise connectivity and electronic environment of the C-H framework. IR spectroscopy confirms the presence of key functional groups, including the aromatic systems and the aryl-alkyl ether linkage. Finally, high-resolution mass spectrometry validates the molecular weight and elemental formula, with the characteristic bromine isotope pattern serving as a definitive confirmation of the compound's identity. This guide provides the foundational data and interpretive logic necessary for researchers to effectively characterize this valuable synthetic intermediate.

References

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